A Comprehensive Technical Guide to Cyanomethylphosphonates for Advanced Research

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*Cyanomethyl propyl methylphosphonate*
CAS No.:	*58263-96-0*
Cat. No.:	*B14625672*

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Introduction

This technical guide is designed for researchers, scientists, and professionals in drug development, providing an in-depth exploration of cyanomethylphosphonates. It is important to note that the specific compound "**cyanomethyl propyl methylphosphonate**" is not extensively documented in publicly available scientific literature. Therefore, this guide will focus on the well-characterized and widely utilized analogue, Diethyl (cyanomethyl)phosphonate), and will also reference its close relative, Diisopropyl (cyanomethyl)phosphonate. The principles, reactions, and applications discussed herein are largely translatable to other alkyl esters of cyanomethylphosphonic acid.

This document will delve into the synthesis, chemical properties, and applications of these reagents, with a particular focus on their utility in organic synthesis. The information is presented to not only provide procedural knowledge but also to offer insights into the

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mechanistic underpinnings of their reactivity, thereby empowering researchers to apply this chemistry to novel synthetic challenges.

Chemical Identity and Physicochemical Properties

A clear understanding of the fundamental properties of a reagent is paramount for its effective and safe use in any experimental setting. This section outlines the key identifiers and physicochemical characteristics of Diethyl (cyanomethyl)phosphonate.

Nomenclature and CAS Registry Information

- Systematic Name: Diethyl P-(cyanomethyl)phosphonate[1]
- Synonyms: (Cyanomethyl)diethoxyphosphine oxide, Diethylphosphonoacetonitrile, Diethyl cyanomethanephosphonate[2][3][4]
- CAS Number: 2537-48-6[1][2][4]
- Molecular Formula: C6H12NO3P[1][2][4]
- Molecular Weight: 177.14 g/mol [4]

A related compound of interest is:

- Diisopropyl (cyanomethyl)phosphonate:
  - CAS Number: 21658-95-7[5][6]
  - Molecular Formula: C8H16NO3P[5]
  - Molecular Weight: 205.19 g/mol [5]

Physicochemical Data

The physical properties of Diethyl (cyanomethyl)phosphonate are summarized in the table below. These parameters are critical for reaction setup, purification, and storage.

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Property	Value	Source(s)
Appearance	Clear colorless to light yellow liquid	[1][4]
Boiling Point	101-102 °C at 0.4 mmHg	[4]
Density	1.095 g/mL at 25 °C	[4]
Refractive Index	n20/D 1.434	[4]
Solubility	Miscible with water, chloroform, tetrahydrofuran, ethyl acetate, and methylene chloride.	[4]

Chemical Structure

The structure of Diethyl (cyanomethyl)phosphonate is characterized by a central phosphorus atom double-bonded to an oxygen atom and single-bonded to two ethoxy groups and a cyanomethyl group.

Figure 1: Chemical structure of Diethyl (cyanomethyl)phosphonate.

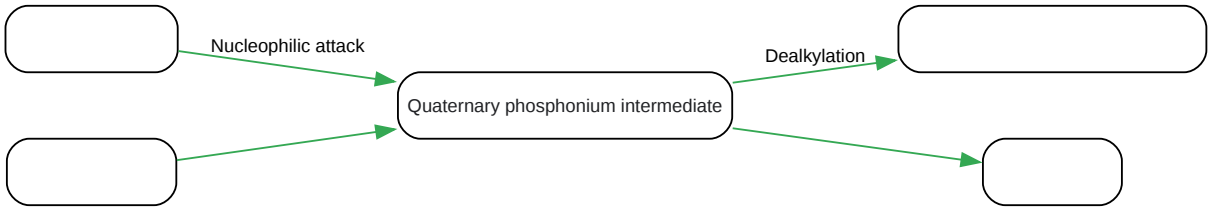
Synthesis of Diethyl (cyanomethyl)phosphonate

The synthesis of Diethyl (cyanomethyl)phosphonate is typically achieved via the Michaelis-Arbuzov reaction. This well-established method provides a reliable and high-yielding route to the desired product.

Synthetic Pathway

The overall transformation involves the reaction of triethyl phosphite with chloroacetonitrile. The lone pair of electrons on the phosphorus atom of triethyl phosphite attacks the electrophilic carbon of chloroacetonitrile, displacing the chloride ion. The resulting intermediate then undergoes a dealkylation step, where the chloride ion attacks one of the ethyl groups, leading to the formation of the stable phosphonate and ethyl chloride as a byproduct.

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Figure 2: Synthetic workflow for Diethyl (cyanomethyl)phosphonate.

Experimental Protocol

The following is a generalized procedure for the synthesis of Diethyl (cyanomethyl)phosphonate.[4]

Materials:

- Triethyl phosphite
- Chloroacetonitrile
- Reaction flask equipped with a reflux condenser, dropping funnel, and magnetic stirrer
- Heating mantle
- Distillation apparatus

Procedure:

- Charge the reaction flask with triethyl phosphite.
- Heat the triethyl phosphite to approximately 150°C.
- Slowly add chloroacetonitrile dropwise to the heated triethyl phosphite over a period of about 2 hours. The reaction is exothermic, and the addition rate should be controlled to maintain the reaction temperature. Ethyl chloride is evolved as a gaseous byproduct during this step.

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- After the addition is complete, continue to stir the reaction mixture at 150°C for an additional 2 hours or until the evolution of gas ceases.
- Allow the reaction mixture to cool to room temperature.
- Purify the crude product by vacuum distillation to obtain Diethyl (cyanomethyl)phosphonate as a clear liquid.

Applications in Organic Synthesis

Diethyl (cyanomethyl)phosphonate is a versatile reagent in organic synthesis, most notably as a phosphonate carbanion precursor in the Horner-Wadsworth-Emmons (HWE) reaction.

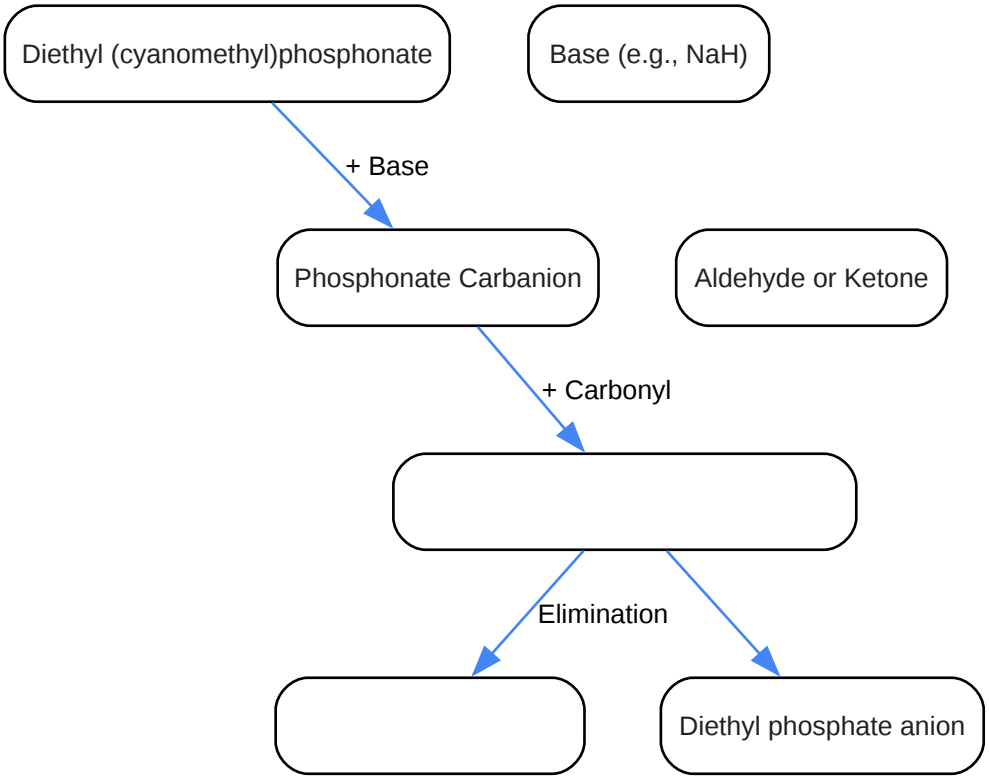
The Horner-Wadsworth-Emmons Reaction

The HWE reaction is a powerful method for the formation of alkenes with high stereoselectivity. In this reaction, the phosphonate carbanion, generated by treating Diethyl (cyanomethyl)phosphonate with a base, reacts with an aldehyde or ketone to form an α,β-unsaturated nitrile.

Mechanism:

- Deprotonation: A suitable base (e.g., NaH, LDA, or K2CO3) deprotonates the carbon alpha to the phosphorus and cyano groups, forming a stabilized phosphonate carbanion.
- Nucleophilic Addition: The carbanion adds to the carbonyl group of an aldehyde or ketone to form a β-hydroxyphosphonate intermediate.
- Elimination: This intermediate undergoes elimination of a diethyl phosphate anion to yield the α,β-unsaturated nitrile.

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Figure 3: Horner-Wadsworth-Emmons reaction pathway.

This reaction is highly valuable for the synthesis of a wide range of organic molecules, including pharmaceuticals and natural products.[1] It has been shown to have applications in the synthesis of compounds with potential antiviral properties.[1]

Other Applications

Beyond the HWE reaction, Diethyl (cyanomethyl)phosphonate is used in the synthesis of:

- Cyano-substituted cyclopropanes and aziridines: Through reactions with epoxides and nitrones, respectively.[4]
- α-Arylated alkanenitriles: Via reaction with aryl iodides in the presence of a copper catalyst.[4]

The compound can also be used to inhibit or prevent the growth of various microorganisms.[4]

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Safety and Handling

Diethyl (cyanomethyl)phosphonate is a hazardous chemical and must be handled with appropriate safety precautions.

Hazard Identification

- Acute Toxicity: Harmful if swallowed, in contact with skin, or if inhaled.[7][8]
- Skin and Eye Irritation: Causes skin irritation and serious eye irritation.[7][8]
- Respiratory Irritation: May cause respiratory irritation.[7][8]

Recommended Handling Procedures

- Engineering Controls: Use only in a well-ventilated area, preferably in a fume hood.[7][9]
- Personal Protective Equipment (PPE): Wear protective gloves, clothing, eye protection, and face protection.[7][9]
- Hygiene: Wash hands thoroughly after handling. Do not eat, drink, or smoke when using this product.[7]

Storage and Disposal

- Storage: Store in a well-ventilated place and keep the container tightly closed.[7][8] Store in a cool, dry place away from incompatible substances such as strong oxidizing agents, strong acids, and strong bases.[8][9]
- Disposal: Dispose of contents and container to an approved waste disposal plant in accordance with local regulations.[7][8]

Conclusion

Diethyl (cyanomethyl)phosphonate and its analogues are powerful reagents in modern organic synthesis. A thorough understanding of their properties, synthesis, and reactivity, particularly in the context of the Horner-Wadsworth-Emmons reaction, is essential for their effective application in research and development. Adherence to strict safety protocols is mandatory

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when handling these compounds. This guide provides a foundational understanding to aid researchers in leveraging the synthetic potential of cyanomethylphosphonates.

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